

Application Notes and Protocols for Pursuit® Plus in No-Till Agricultural Research

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Compound of Interest		
Compound Name:	Pursuit Plus	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Pursuit® Plus herbicide in no-till agricultural research. This document details the herbicide's mechanism of action, summarizes key quantitative data from efficacy studies, and provides detailed protocols for conducting field research.

Introduction to Pursuit® Plus in No-Till Systems

Pursuit® Plus is a broad-spectrum herbicide that offers both pre-emergence and early post-emergence control of a wide range of annual grasses and broadleaf weeds. Its formulation, containing the active ingredients imazethapyr and pendimethalin, makes it particularly well-suited for no-till and conservation tillage systems. In no-till farming, where the soil is left undisturbed, effective weed management is critical for crop success. Pursuit® Plus provides residual soil activity, ensuring season-long weed control, which is a significant advantage in these systems.

The dual modes of action from its active ingredients help to manage and prevent the development of herbicide-resistant weed biotypes. Imazethapyr is a member of the imidazolinone family and acts as an acetolactate synthase (ALS) inhibitor, while pendimethalin is a dinitroaniline that inhibits cell division. This combination provides a robust defense against a wide spectrum of problematic weeds in crops such as soybeans and CLEARFIELD® corn.



Data Presentation

The following tables summarize quantitative data from various research studies on the efficacy of a pendimethalin and imazethapyr combination, the active ingredients in Pursuit® Plus, in notill or reduced-tillage systems.

Table 1: Weed Control Efficacy of Pendimethalin + Imazethapyr

Weed Species	Scientific Name	Application Timing	% Control
Redroot Pigweed	Amaranthus retroflexus	Pre-plant Incorporated	54-100%[1]
Powell Amaranth	Amaranthus powellii	Pre-plant Incorporated	81-100%[1]
Common Lambsquarters	Chenopodium album	Pre-plant Incorporated	93-100%[1]
Barnyardgrass	Echinochloa crus-galli	Pre-plant Incorporated	96-100%[1]
Crowfoot Grass	Dactyloctenium aegyptium	Pre-emergence	65-100%[2]
Large Crabgrass	Digitaria sanguinalis	Pre-emergence	65-100%[2]
Goosegrass	Eleusine indica	Pre-emergence	100%[2]

Table 2: No-Till Soybean Yield Response to Pendimethalin + Imazethapyr Application



Treatment	Application Rate	Yield (t/ha)	% Increase vs. Weedy Control
Weedy Control	-	0.86[3]	-
Pendimethalin fb Imazethapyr	Not Specified	1.39[3]	61.6%
Pendimethalin + Imazethapyr	960 g a.i./ha	Highest Yield (not specified)	-[4]
Manual Weeding	-	Maximized Yield (not specified)	-[5]

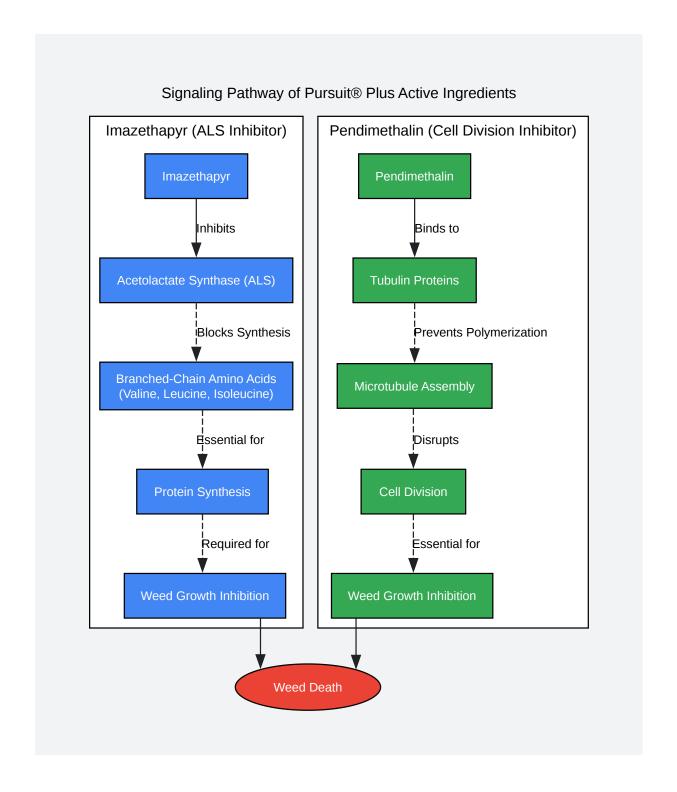
Table 3: Impact of Imazethapyr on Soil Microbial Communities

Microbial Parameter	Effect of Imazethapyr Application	Reference
Bacterial and Fungal Diversity	Reduced	[6]
Bacterial and Fungal Community Structure	Shifted	[6]
Root-Promoting Biomarkers	Increased Relative Abundance	[6]
Root-Limiting Biomarkers	Suppressed	[6]
Nitrogen and Carbon Cycling Pathways	Suppressed	[6]

Signaling Pathways and Experimental Workflow Signaling Pathway of Pursuit® Plus Active Ingredients

The following diagram illustrates the dual mode of action of Pursuit® Plus, targeting two critical pathways in susceptible weeds.





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Caption: Dual-action mechanism of Pursuit® Plus.

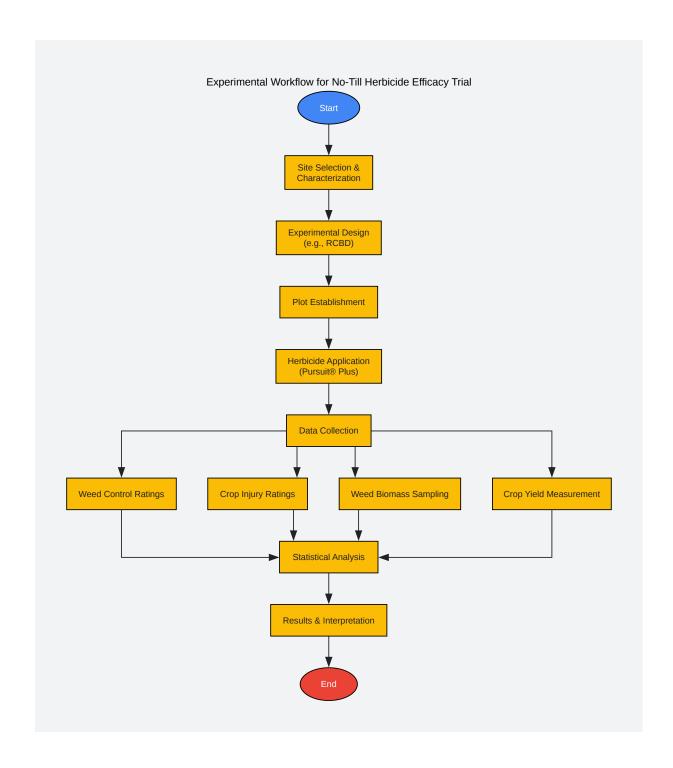




Experimental Workflow for a No-Till Herbicide Efficacy Trial

This diagram outlines the typical workflow for conducting a field trial to evaluate the efficacy of Pursuit® Plus in a no-till system.





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Caption: Standard workflow for herbicide field trials.



Experimental Protocols

The following are detailed methodologies for key experiments in no-till agricultural research involving Pursuit® Plus.

Protocol for a No-Till Herbicide Efficacy Field Trial

- 1. Site Selection and Preparation:
- Select a field with a history of uniform weed pressure and representative soil type for the research area.
- Ensure the site has been under no-till management for at least one year prior to the study.
- Soil samples should be collected and analyzed for texture, organic matter, pH, and nutrient levels.
- 2. Experimental Design:
- Employ a Randomized Complete Block Design (RCBD) with a minimum of four replications.
- · Treatments should include:
 - Untreated (weedy) control.
 - Weed-free (hand-weeded) control.
 - Pursuit® Plus at the recommended application rate.
 - Other herbicide treatments for comparison, if applicable.
- Individual plot sizes should be a minimum of 3 meters wide by 10 meters long to minimize edge effects.
- 3. Herbicide Application:
- Apply Pursuit® Plus pre-emergence to the crop and weeds.



- Use a CO2-pressurized backpack sprayer or a tractor-mounted sprayer calibrated to deliver a consistent spray volume (e.g., 150-200 L/ha) at a constant pressure (e.g., 200-275 kPa).
- Equip the sprayer with flat-fan nozzles appropriate for broadcast herbicide application.
- Record environmental conditions at the time of application, including air temperature, relative humidity, wind speed, and soil moisture.

4. Data Collection:

- Weed Control and Crop Injury Ratings:
 - Visually assess weed control and crop injury at 7, 14, 28, and 56 days after treatment (DAT).
 - Use a standardized rating scale, such as the European Weed Research Council (EWRC)
 1-9 scale, where 1 = no effect and 9 = complete kill for weed control, and 1 = no injury and
 9 = plant death for crop injury.[7][8]
- · Weed Density and Biomass:
 - At a designated time point (e.g., 56 DAT), place two 0.25 m² quadrats randomly within each plot.
 - Count and identify all weed species within each quadrat.
 - Clip all weeds at the soil surface, separate by species, and place in paper bags.
 - Dry the weed samples in an oven at 70°C to a constant weight to determine the dry biomass.

Crop Yield:

- At crop maturity, harvest the center two rows of each plot.
- Determine the grain yield and adjust for moisture content to a standard (e.g., 13% for soybeans).



5. Statistical Analysis:

- Analyze all data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- When the ANOVA indicates a significant treatment effect (P < 0.05), use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

Protocol for Assessing the Impact of Pursuit® Plus on Soil Microbial Communities

- 1. Soil Sampling:
- Collect soil samples from the top 10 cm of the soil profile from each plot at different time points (e.g., pre-application, 14, and 56 DAT).
- In each plot, collect multiple sub-samples and composite them to create one representative sample per plot.
- Store a portion of the fresh soil at 4°C for microbial biomass and enzyme activity assays, and freeze a portion at -80°C for molecular analysis.
- 2. Laboratory Analysis:
- Microbial Biomass:
 - Determine soil microbial biomass carbon and nitrogen using the chloroform fumigationextraction method.
- Enzyme Activity:
 - Assay for key soil enzyme activities related to nutrient cycling, such as dehydrogenase, urease, and phosphatase.
- Community Structure (Molecular Analysis):
 - Extract total soil DNA from the frozen samples.



 Use next-generation sequencing (e.g., 16S rRNA for bacteria and ITS for fungi) to characterize the microbial community composition and diversity.

3. Statistical Analysis:

- Analyze microbial biomass and enzyme activity data using ANOVA as described in the efficacy trial protocol.
- For microbial community data, use multivariate statistical methods such as Principal Component Analysis (PCA) or Non-metric Multidimensional Scaling (NMDS) to visualize treatment effects on community structure.
- Use diversity indices (e.g., Shannon, Simpson) to compare the richness and evenness of microbial communities among treatments.

Conclusion

The application of Pursuit® Plus in no-till agricultural research demonstrates its potential as an effective weed management tool. The quantitative data indicate high efficacy against several key weed species and a positive impact on soybean yield. The provided protocols offer a standardized framework for researchers to conduct robust and reproducible experiments to further evaluate the performance and environmental impact of this herbicide in no-till systems. The dual-action mechanism of its active ingredients makes it a valuable tool in integrated weed management strategies aimed at mitigating the evolution of herbicide resistance. Further research should continue to explore its long-term effects on soil health and microbial ecology in various no-till cropping systems.

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